Application Notes and Protocols for MAL3-101 In Vivo Studies

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Compound of Interest

Compound Name:	*MAL3-101*
Cat. No.:	*B1675921*

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These application notes provide detailed protocols and recommended dosages for the use of **MAL3-101**, an allosteric Hsp70 inhibitor, in preclinical in vivo studies. **MAL3-101** disrupts the interaction between Hsp70 and its co-chaperone Hsp40, leading to the accumulation of unfolded proteins and subsequent activation of the Unfolded Protein Response (UPR), ultimately triggering apoptosis in cancer cells.[1][2][3]

Recommended In Vivo Dosage

The following table summarizes the recommended dosage and administration of **MAL3-101** based on published preclinical studies.

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Parameter	Details	Reference
Drug	MAL3-101	[4]
Animal Model	NOD.CB17-Prkdcscid/NCrHsd mice	[4]
Tumor Model	Merkel Cell Carcinoma (MCC) Xenograft (WaGa cells)	[4]
Dosage	40 mg/kg	[4]
Administration Route	Intraperitoneal (i.p.) injection	[4]
Dosing Schedule	Every second day for 21 days (total of 10 doses)	[4]
Vehicle	Not explicitly stated in the primary study, but a recommended formulation is provided below.	[5][6]

Experimental Protocols

Preparation of MAL3-101 for In Vivo Administration

This protocol describes the preparation of a **MAL3-101** solution for intraperitoneal injection.

Materials:

- **MAL3-101** powder
- Dimethyl sulfoxide (DMSO)
- Corn oil (sterile)
- Sterile microcentrifuge tubes
- Sterile syringes and needles

Procedure:

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- Prepare a stock solution: Dissolve **MAL3-101** in DMSO to create a stock solution of 12.5 mg/mL.[5]
- Prepare the working solution: On the day of injection, dilute the DMSO stock solution with corn oil. For a final concentration of 1.25 mg/mL, add 100 µL of the 12.5 mg/mL DMSO stock solution to 900 µL of corn oil and mix thoroughly.[5] It is recommended to prepare the working solution fresh for each use.[5]
- Alternative Vehicle: A more complex vehicle can also be prepared consisting of DMSO, PEG300, Tween 80, and Saline/PBS. A typical formulation might be 5% DMSO, 30% PEG300, 5% Tween 80, and 60% Saline/PBS.[6] The final concentration of **MAL3-101** in the vehicle will need to be calculated based on the desired dosage and injection volume.

Animal Handling and Dosing

Animal Model:

- Immunocompromised mice, such as NOD/Scid mice, are suitable for xenograft studies.[4]

Tumor Cell Implantation:

- Harvest cancer cells (e.g., WaGa cells for MCC model) during their exponential growth phase.
- Resuspend the cells in a suitable medium, such as a mixture of medium and MatriGel.
- Subcutaneously inject the cell suspension into the flank of the mice.
- Allow tumors to reach a palpable size (e.g., approximately 100 mm^3) before initiating treatment.[4]

Administration of **MAL3-101**:

- Calculate the required volume of the **MAL3-101** working solution based on the animal's body weight and the target dosage of 40 mg/kg.
- Administer the calculated volume via intraperitoneal injection.

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- Follow the dosing schedule, for example, every other day for 21 days.[4]

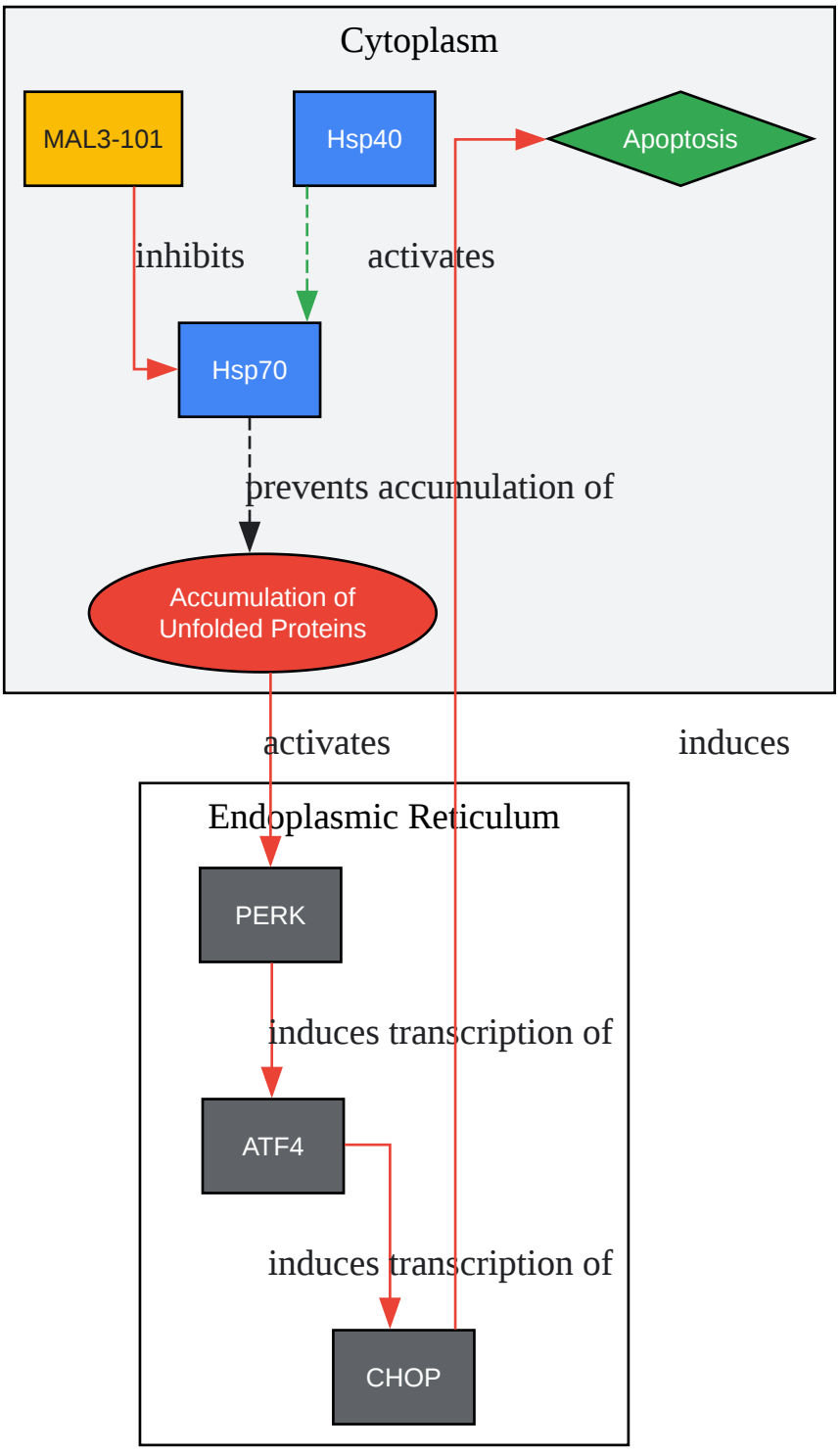
Monitoring:

- Monitor tumor growth by measuring tumor volume with calipers at regular intervals.
- Observe the general health of the animals, including body weight, activity, and any signs of toxicity. Systemic delivery of **MAL3-101** has been reported to be well-tolerated with no obvious toxic side effects.[4]

Signaling Pathway of MAL3-101 Action

The primary mechanism of action of **MAL3-101** involves the inhibition of Hsp70, leading to the activation of the PERK arm of the Unfolded Protein Response (UPR).[1] This signaling cascade ultimately results in apoptosis.

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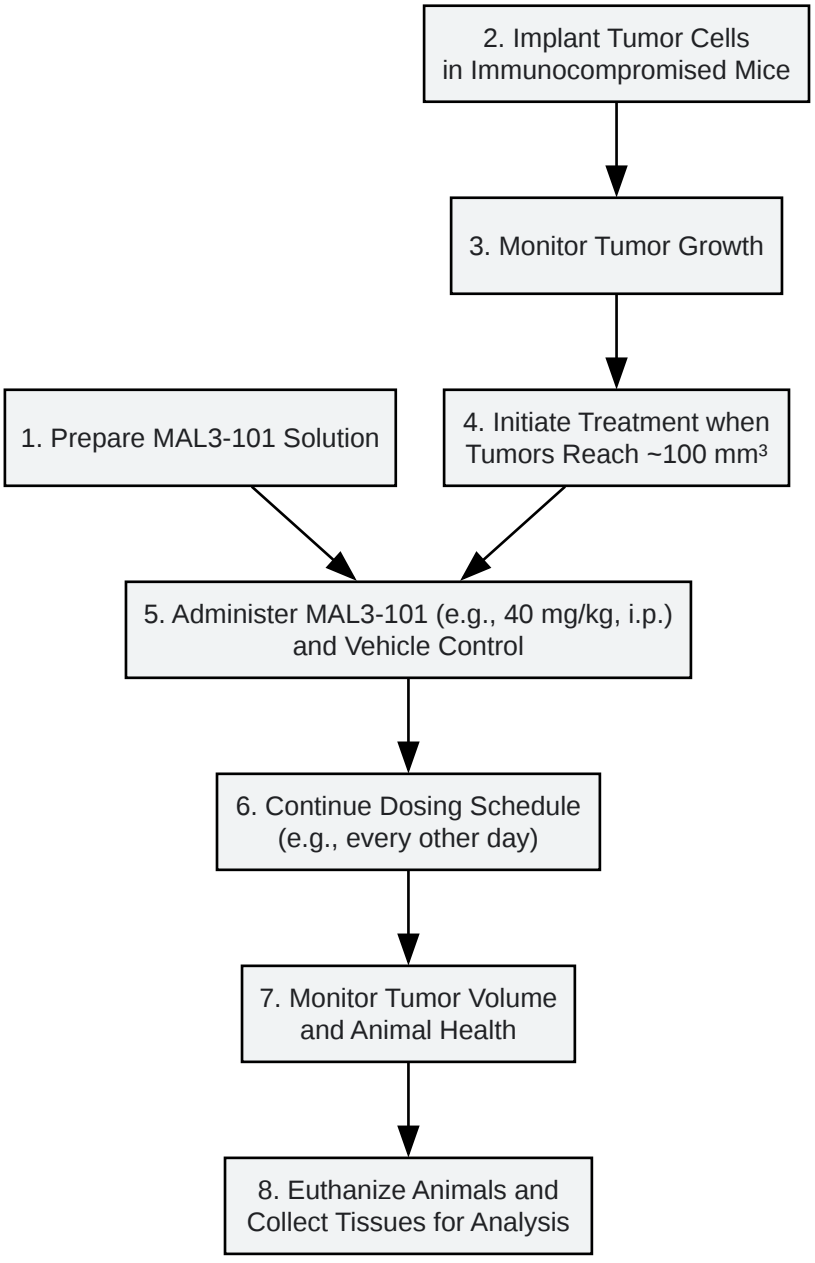
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Caption: **MAL3-101** signaling pathway leading to apoptosis.

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Experimental Workflow

The following diagram outlines the general workflow for an in vivo efficacy study of **MAL3-101**.



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Caption: In vivo experimental workflow for **MAL3-101**.

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